

Best practices for storing and handling PQM-164

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Compound of Interest

Compound Name: PQM-164

Cat. No.: B15616983

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Application Notes and Protocols for PQM-164

Disclaimer: The following information is provided as a representative template for best practices in handling a novel research compound. As there is no publicly available data for a specific molecule designated "**PQM-164**," the quantitative data, experimental protocols, and signaling pathways described herein are illustrative examples. Researchers must refer to the specific product datasheet and their own experimentally derived data for accurate and safe handling of any research compound.

Introduction

PQM-164 is a novel small molecule compound under investigation for its potential therapeutic applications. These application notes provide essential guidelines for its storage, handling, and use in a laboratory setting to ensure experimental integrity and personnel safety.

Properties of PQM-164

A summary of the general properties of **PQM-164** is provided below. This data is hypothetical and should be replaced with compound-specific information.

Property	Value	Notes
Molecular Weight	450.5 g/mol	
Appearance	White to off-white lyophilized powder	
Purity	>98% (by HPLC)	Refer to lot-specific Certificate of Analysis for precise purity.
Solubility in DMSO	≥ 50 mg/mL (≥ 111 mM)	
Solubility in Ethanol	≥ 10 mg/mL (≥ 22.2 mM)	
Solubility in Water	Insoluble	Do not use water as a primary solvent for stock solutions.

Storage and Stability

Proper storage of **PQM-164** is critical to maintain its stability and activity. The following table summarizes recommended storage conditions.

Form	Storage Temperature	Shelf Life (Hypothetical)	Notes
Lyophilized Powder	-20°C	24 months	Protect from light and moisture. Can be stored at 4°C for short-term use (up to 3 months).
DMSO Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
Aqueous Dilutions	4°C	24 hours	Prepare fresh for each experiment from a frozen stock solution. Do not store for extended periods.

Handling and Safety Protocols

PQM-164 is a compound with unknown toxicological properties. Standard laboratory safety precautions should be followed at all times.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat must be worn.

Handling Guidelines:

- Handle **PQM-164** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of the powder.

- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water for at least 15 minutes.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.

Experimental Protocols

Reconstitution of Lyophilized PQM-164

This protocol describes the preparation of a high-concentration stock solution.

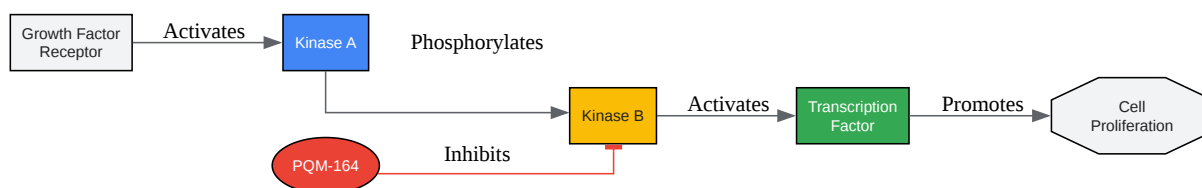
- Allow the vial of lyophilized **PQM-164** to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of sterile, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution of a 1 mg sample with a MW of 450.5, add 222 μ L of DMSO).
- Vortex the vial gently for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there is no particulate matter.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C .

Preparation of Working Solutions

- Thaw a single aliquot of the **PQM-164** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in the appropriate cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
- It is recommended that the final concentration of DMSO in the assay be kept below 0.5% to avoid solvent-induced artifacts.

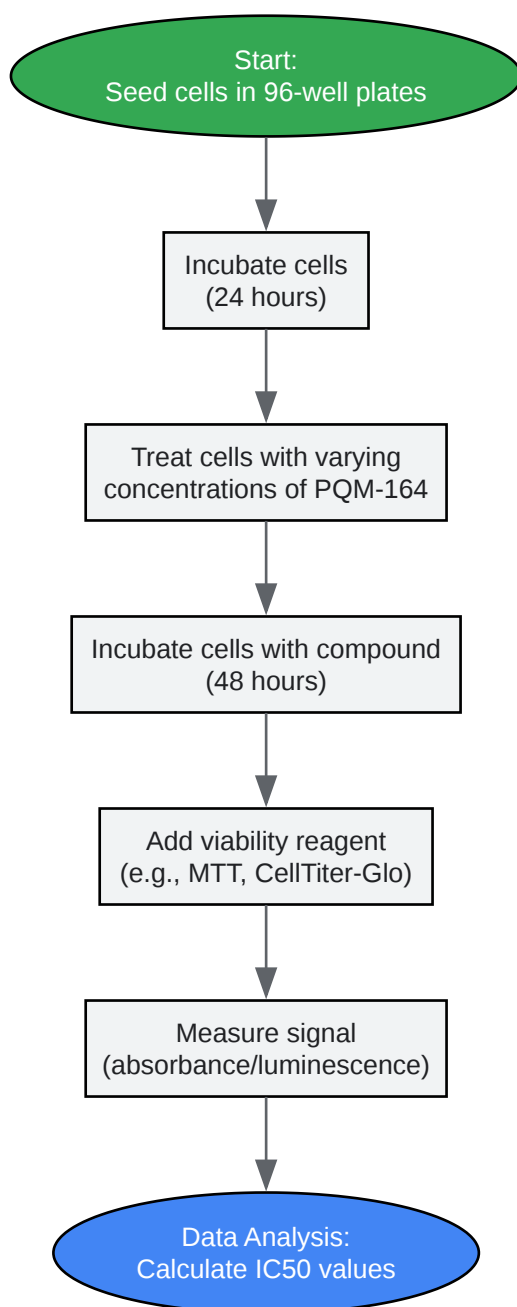
Hypothetical Signaling Pathway and Experimental Workflow

The following diagrams illustrate a hypothetical mechanism of action for **PQM-164** and a typical experimental workflow.



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Caption: Hypothetical signaling pathway where **PQM-164** inhibits Kinase B.



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Caption: A typical workflow for an in vitro cell viability assay.

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